

# handling and storage recommendations for 4-Fluoro-2-(methylsulfonyl)aniline

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## Compound of Interest

Compound Name: 4-Fluoro-2-(methylsulfonyl)aniline

Cat. No.: B1442259

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## Technical Support Center: 4-Fluoro-2-(methylsulfonyl)aniline

Welcome to the technical support guide for **4-Fluoro-2-(methylsulfonyl)aniline** (CAS No. 1197193-21-7). This document is designed for researchers, scientists, and drug development professionals, providing in-depth guidance on handling, storage, and troubleshooting for experiments involving this key synthetic intermediate. Our goal is to bridge the gap between standard safety data sheets and practical, in-lab application by explaining the causality behind procedural recommendations.

## Section 1: Compound Profile & Key Safety Data

**4-Fluoro-2-(methylsulfonyl)aniline** is a fluorinated aniline derivative increasingly utilized as a building block in the synthesis of complex organic molecules, particularly in pharmaceutical research and development.<sup>[1][2]</sup> Its specific arrangement of a fluoro group, a methylsulfonyl group, and an amine on a benzene ring offers unique reactivity for creating novel compounds. <sup>[2][3]</sup> Understanding its properties is the first step to safe and effective use.

Property	Value	Source
CAS Number	1197193-21-7	<a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>8</sub> FNO <sub>2</sub> S	<a href="#">[1]</a>
Molecular Weight	189.21 g/mol	<a href="#">[1]</a>
Physical Form	Solid, powder	<a href="#">[4]</a>
Hazard Codes	Xi (Irritant)	<a href="#">[4]</a>
Storage Temperature	Room Temperature or Refrigerated (2-8°C)	<a href="#">[4]</a>

## Section 2: Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling and storage of **4-Fluoro-2-(methylsulfonyl)aniline**.

**Q1:** What are the primary hazards associated with this compound?

**A1:** **4-Fluoro-2-(methylsulfonyl)aniline** is classified as an irritant.[\[4\]](#) The primary hazards, as outlined by GHS classifications for similar compounds, are:

- Skin Irritation (H315): Causes skin irritation upon contact.[\[5\]](#)[\[6\]](#)
- Serious Eye Irritation (H319): Causes serious eye irritation.[\[5\]](#)[\[6\]](#)
- Respiratory Irritation (H335): May cause respiratory irritation if inhaled as a dust or aerosol.  
[\[5\]](#)[\[6\]](#)

**Expert Insight:** The primary route of exposure leading to respiratory irritation is the inhalation of fine dust particles. As a solid, improper handling can easily aerosolize the compound. The aniline substructure itself can be toxic, and the presence of the sulfonyl and fluoro groups modifies its reactivity and biological interaction, necessitating careful handling to avoid any exposure.

**Q2:** What is the recommended storage procedure for long-term stability?

A2: For optimal long-term stability, **4-Fluoro-2-(methylsulfonyl)aniline** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[5][7] While some suppliers suggest room temperature storage, refrigeration (2-8°C) is also a common recommendation to minimize potential degradation over time.[4] The key is to prevent exposure to moisture and incompatible materials.

Q3: What materials are incompatible with **4-Fluoro-2-(methylsulfonyl)aniline**?

A3: Avoid contact with strong oxidizing agents.[5] Additionally, keep the compound away from heat, sparks, and open flames.[5][8]

Causality Explanation: Aniline derivatives are susceptible to oxidation, which can lead to decomposition and the formation of colored impurities. The amino group (-NH<sub>2</sub>) is a reducing functional group, making it reactive with strong oxidizers. High temperatures can provide the activation energy for decomposition, potentially releasing hazardous gases like carbon oxides, nitrogen oxides (NO<sub>x</sub>), sulfur oxides (SO<sub>x</sub>), and hydrogen fluoride.[5]

Q4: How should I properly dispose of waste containing this compound?

A4: Waste containing **4-Fluoro-2-(methylsulfonyl)aniline** should be treated as hazardous chemical waste. It should be disposed of in a suitable, closed container and handled by a licensed professional waste disposal service.[5][9] It may be sent to an authorized incinerator equipped with an afterburner and scrubber to handle the hazardous decomposition products.[5] Do not allow the product to enter drains or public waters.[6]

## Section 3: Troubleshooting Guide for Experimental Use

This guide provides solutions to specific issues that may arise during experiments.

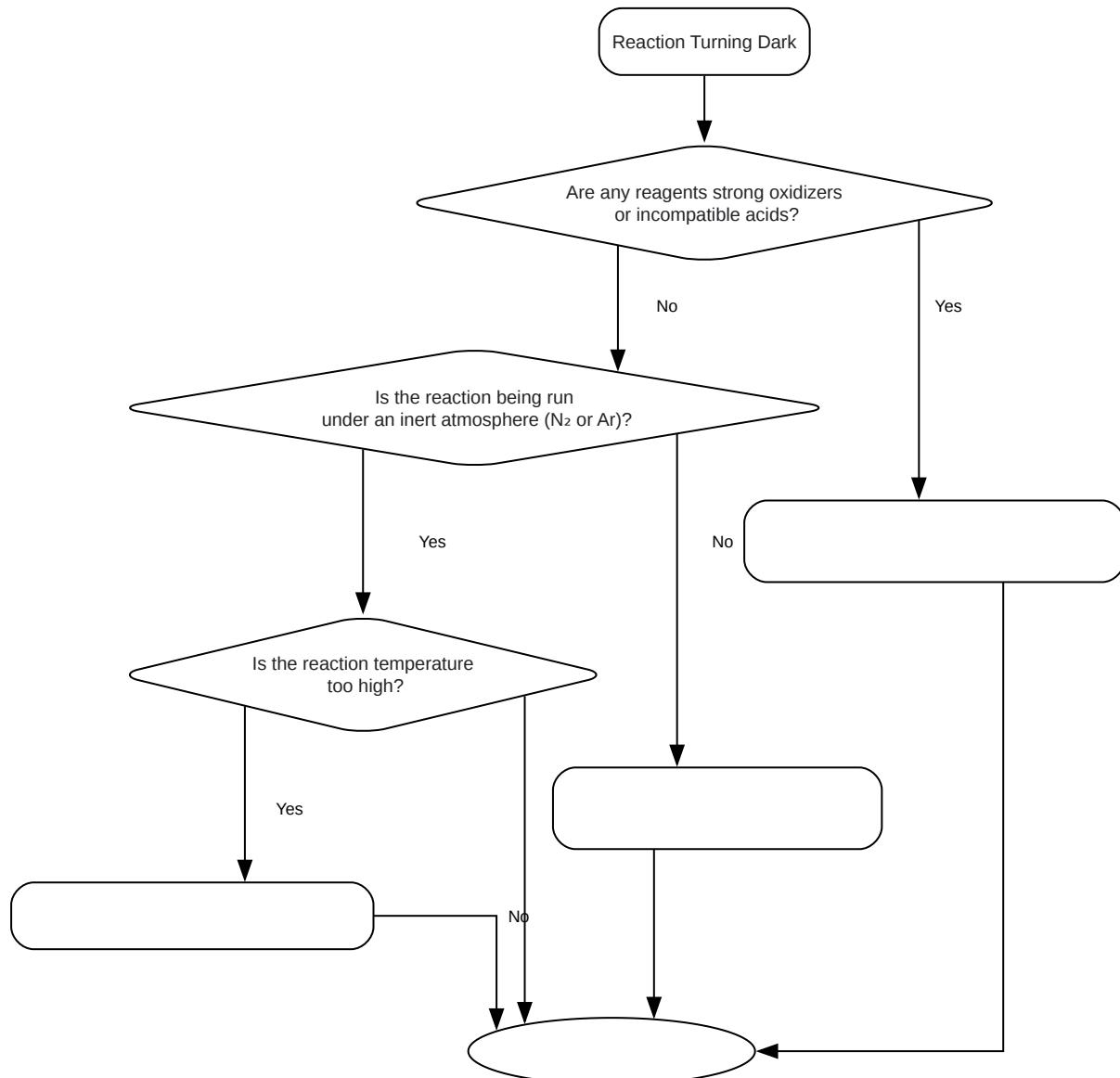
Issue 1: The compound is not dissolving as expected in my solvent system.

- Plausible Cause: **4-Fluoro-2-(methylsulfonyl)aniline**, like many substituted anilines, has moderate polarity. Its solubility will be limited in very nonpolar solvents (e.g., hexanes) and potentially in highly polar protic solvents like water, with which it may not be fully miscible.
- Troubleshooting Steps:

- Consult Solubility Data: If available from the supplier, check the technical data sheet for solubility information.
- Solvent Selection: Test solubility in a range of common organic solvents such as Dichloromethane (DCM), Tetrahydrofuran (THF), Ethyl Acetate, or Acetonitrile.
- Gentle Warming: Gently warming the mixture can increase the rate of dissolution. However, do this with caution and monitor for any color change, which could indicate decomposition.
- Sonication: Using an ultrasonic bath can help break up solid aggregates and enhance dissolution without excessive heating.

Issue 2: My reaction mixture is turning dark brown/black after adding the aniline.

- Plausible Cause: This is a classic sign of aniline oxidation or decomposition. This can be triggered by air (oxygen), incompatible reagents (e.g., strong acids or oxidizing agents), elevated temperatures, or the presence of metal catalysts that facilitate oxidation.
- Troubleshooting Workflow:

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Caption: Troubleshooting workflow for reaction discoloration.

Issue 3: I observe poor or inconsistent reactivity in my synthesis.

- Plausible Cause: The compound may have degraded due to improper storage, leading to lower purity. The primary culprit is often slow oxidation from prolonged exposure to air.
- Troubleshooting Steps:
  - Verify Purity: If possible, check the purity of your starting material using techniques like NMR, HPLC, or melting point analysis. The melting point for a related isomer, 2-Fluoro-4-(methylsulfonyl)aniline, is reported as 145-147°C, which can serve as a rough quality indicator.[4]
  - Use Fresh Stock: If degradation is suspected, use a freshly opened bottle of the compound for your reaction.
  - Storage Audit: Review your storage protocol. Ensure the container is purged with an inert gas (like argon or nitrogen) before sealing, especially for long-term storage.

## Section 4: Protocols for Safe Handling and Spills

### Personal Protective Equipment (PPE) Protocol

Adherence to proper PPE is the most critical self-validating system for ensuring user safety.

Researcher      Mandatory PPE for Handling 4-Fluoro-2-(methylsulfonyl)aniline      Eye Protection: Chemical safety goggles or face shield      Hand Protection: Nitrile or other appropriate chemical-resistant gloves      Body Protection: Lab coat. Wear suitable protective clothing.      Respiratory Protection: Use in a well-ventilated area or chemical fume hood. If dust is generated, wear a respirator      [Proceed to handle](#)

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Caption: Required PPE for safe handling.

## Step-by-Step Spill Cleanup Protocol

This protocol ensures that any accidental release is managed safely and effectively.

- Evacuate and Ventilate: Immediately evacuate unnecessary personnel from the spill area. Ensure the area is well-ventilated, preferably within a chemical fume hood.[5][8]

- Wear Appropriate PPE: Before approaching the spill, don all PPE as described in the diagram above, including respiratory protection if the compound is a fine powder.
- Contain the Spill: Prevent further spread of the material.
- Clean-up:
  - For a solid spill, carefully sweep or shovel the material into an appropriate, labeled container for hazardous waste disposal.[\[5\]](#) Avoid actions that create dust.
  - Use an inert absorbent material like sand or vermiculite for solutions before transferring to a container.[\[6\]](#)
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent (check for compatibility) and then with soap and water.
- Dispose: Seal the container with the spilled material and waste, label it clearly, and dispose of it according to your institution's hazardous waste guidelines.[\[9\]](#)

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